

Synthesis and Characterization of Rivastigmine Metabolite-d6: A Technical Guide

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Compound of Interest

Compound Name: Rivastigmine metabolite-d6

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Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **Rivastigmine metabolite-d6**, also known as (S)-3-(1-(dimethylamino)ethyl)phenol-d6 or NAP 226-90-d6. This deuterated analog of the primary metabolite of Rivastigmine is a critical internal standard for pharmacokinetic and metabolic studies, enabling precise quantification in complex biological matrices by mass spectrometry. This document outlines a plausible synthetic approach, details characterization methodologies, and presents key analytical data in a structured format.

Introduction

Rivastigmine is a cholinesterase inhibitor used in the management of dementia associated with Alzheimer's and Parkinson's diseases. Its primary metabolite, (S)-3-(1-(dimethylamino)ethyl)phenol (NAP 226-90), is formed by decarbamylation. To accurately quantify Rivastigmine and its metabolite in biological samples, stable isotope-labeled internal standards are essential. **Rivastigmine metabolite-d6**, with deuterium atoms on the N,N-dimethyl group, serves as an ideal internal standard for liquid chromatography-mass

spectrometry (LC-MS) based bioanalytical methods due to its chemical similarity to the analyte and its distinct mass.[1][2]

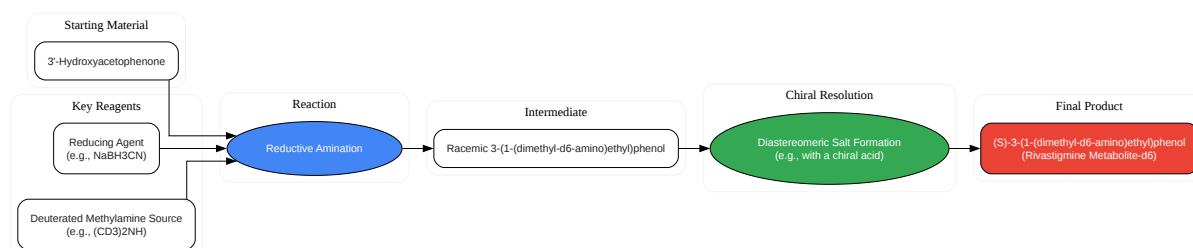
Synthesis of Rivastigmine Metabolite-d6

While a specific, publicly available, detailed protocol for the synthesis of **Rivastigmine metabolite-d6** is not readily found, a plausible synthetic route can be devised based on established methods for the synthesis of the non-deuterated metabolite and general deuteration techniques. The proposed synthesis involves the reductive amination of a suitable precursor with a deuterated amine source.

Proposed Synthetic Pathway

A logical approach to introduce the d6-label on the dimethylamino group is to use deuterated methylating agents during the synthesis of the parent metabolite. A common route to (S)-3-(1-(dimethylamino)ethyl)phenol involves the reductive amination of 3'-hydroxyacetophenone. To achieve the d6-labeling, deuterated dimethylamine or its precursors would be used.

Experimental Workflow: Proposed Synthesis of Rivastigmine Metabolite-d6



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Caption: Proposed workflow for the synthesis of **Rivastigmine metabolite-d6**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a general procedure based on known organic chemistry principles and should be optimized for best results.

Step 1: Reductive Amination

- To a solution of 3'-hydroxyacetophenone in a suitable solvent (e.g., methanol), add deuterated dimethylamine hydrochloride $((\text{CD}_3)_2\text{NH}\cdot\text{HCl})$.
- Add a reducing agent, such as sodium cyanoborohydride (NaBH_3CN), portion-wise while maintaining the temperature.
- Stir the reaction mixture at room temperature until the reaction is complete, as monitored by an appropriate technique (e.g., TLC or LC-MS).
- Quench the reaction and perform a standard aqueous work-up to isolate the crude racemic 3-(1-(dimethyl-d6-amino)ethyl)phenol.

Step 2: Chiral Resolution

- Dissolve the crude racemic product in a suitable solvent (e.g., ethanol).
- Add a chiral resolving agent, such as L-(+)-tartaric acid, to form diastereomeric salts.
- Allow the desired diastereomeric salt to crystallize.
- Isolate the salt by filtration and wash with a cold solvent.
- Liberate the free base of the (S)-enantiomer by treating the salt with a base (e.g., sodium bicarbonate solution) and extracting with an organic solvent.
- Dry the organic layer, concentrate under reduced pressure, and purify the final product, for instance by column chromatography, to yield (S)-3-(1-(dimethyl-d6-amino)ethyl)phenol.

Characterization of Rivastigmine Metabolite-d6

Thorough characterization is essential to confirm the identity, purity, and isotopic enrichment of the synthesized **Rivastigmine metabolite-d6**.

Physicochemical Properties

Property	Value	Reference
Chemical Name	(S)-3-(1-(bis(methyl-d3)amino)ethyl)phenol	[3]
Synonyms	NAP 226-90-d6	[1]
CAS Number	1217706-31-4	[1][3]
Molecular Formula	C ₁₀ H ₉ D ₆ NO	[1][3]
Molecular Weight	171.27 g/mol	[1]
Appearance	White to off-white solid	[3]

Spectroscopic Data

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and isotopic enrichment of the deuterated compound.

Parameter	Result	Reference
Ionization Mode	Electrospray Ionization (ESI), Positive	[3]
[M+H] ⁺	Conforms to structure	[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR and ¹³C NMR spectroscopy are used to confirm the chemical structure. In the ¹H NMR spectrum of the d6 compound, the signal corresponding to the N,N-dimethyl protons should be absent or significantly reduced.

Parameter	Result	Reference
¹ H-NMR	Conforms to structure	[3]

Chromatographic Purity

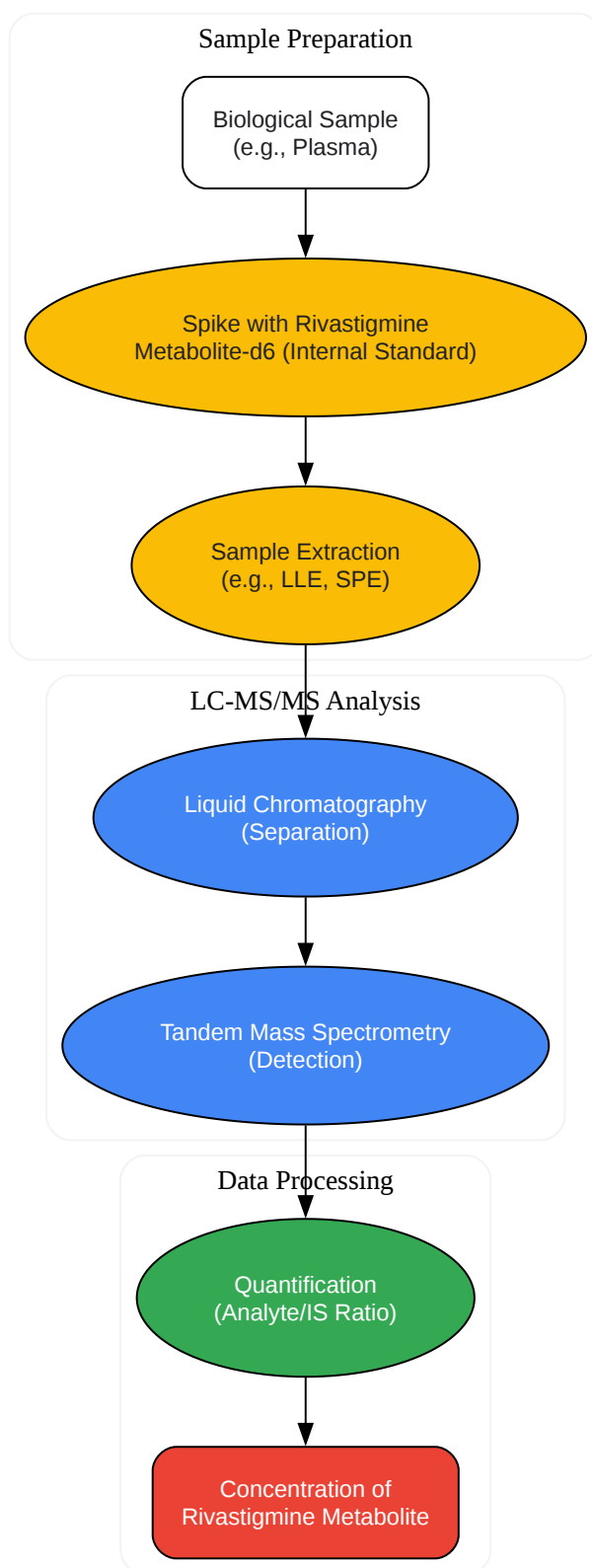
High-performance liquid chromatography (HPLC) is employed to determine the chemical purity of the synthesized compound.

Parameter	Result	Reference
Chromatographic Purity	>90%	[3]

Application in Bioanalysis

Rivastigmine metabolite-d6 is primarily used as an internal standard in the quantitative analysis of Rivastigmine and its major metabolite in biological samples such as plasma and cerebrospinal fluid.[1] Its use in isotope dilution mass spectrometry allows for high accuracy and precision by correcting for variations in sample preparation and instrument response.[4]

Workflow: Bioanalytical Application of **Rivastigmine Metabolite-d6**



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Caption: General workflow for the use of **Rivastigmine metabolite-d6** in bioanalysis.

Conclusion

This technical guide has provided a detailed overview of the synthesis and characterization of **Rivastigmine metabolite-d6**. While a specific, validated synthetic protocol is not publicly available, a scientifically sound approach has been proposed. The characterization data presented confirms the identity and purity of this essential internal standard. The use of **Rivastigmine metabolite-d6** is crucial for the accurate and precise quantification of the primary metabolite of Rivastigmine, thereby supporting drug development and clinical research in the field of neurodegenerative diseases.

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